

Proper Disposal of ST-193: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: ST-193

Cat. No.: B1663846

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For researchers, scientists, and drug development professionals utilizing the potent broad-spectrum arenavirus inhibitor **ST-193**, adherence to proper disposal protocols is paramount to ensure laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe handling and disposal of **ST-193**, aligning with standard laboratory safety practices and regulatory guidelines.

ST-193 hydrochloride is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Therefore, it must be treated as hazardous waste and disposed of through an approved waste management program. Under no circumstances should **ST-193** or its containers be disposed of in regular trash or poured down the drain.

Hazard Identification and Safety Precautions

Before handling **ST-193**, it is crucial to be aware of its potential hazards and the necessary safety measures.

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects

Data sourced from the **ST-193** hydrochloride Safety Data Sheet.^[1]

Personal Protective Equipment (PPE): When handling **ST-193**, including during disposal procedures, the following PPE is mandatory:

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: A lab coat or other impervious clothing.
- Respiratory Protection: A suitable respirator should be used if there is a risk of inhaling dust or aerosols.^[1]

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.^[1]

Step-by-Step Disposal Protocol for ST-193

The following protocol outlines the systematic process for the safe disposal of **ST-193** waste.

1. Waste Minimization: The first step in responsible chemical management is to minimize waste generation. This can be achieved by:

- Accurately calculating the required amount of **ST-193** for experiments to avoid excess.
- Preparing only the necessary volume of **ST-193** solutions for immediate use.

2. Waste Collection and Segregation:

- Solid Waste: Collect unused or expired **ST-193** powder, as well as any grossly contaminated items (e.g., weighing boats, contaminated gloves, bench paper), in a designated, leak-proof, and clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions containing **ST-193** in a separate, compatible, and sealed hazardous waste container. Do not mix with other solvent waste streams unless confirmed to be compatible. **ST-193** is incompatible with strong acids, strong alkalis, and strong oxidizing or reducing agents.^[1]

- Empty Containers: "Empty" containers of **ST-193** must also be disposed of as hazardous waste, as they will retain residual amounts of the chemical. Do not rinse and reuse these containers.

3. Labeling of Waste Containers: All waste containers must be accurately labeled with the following information:

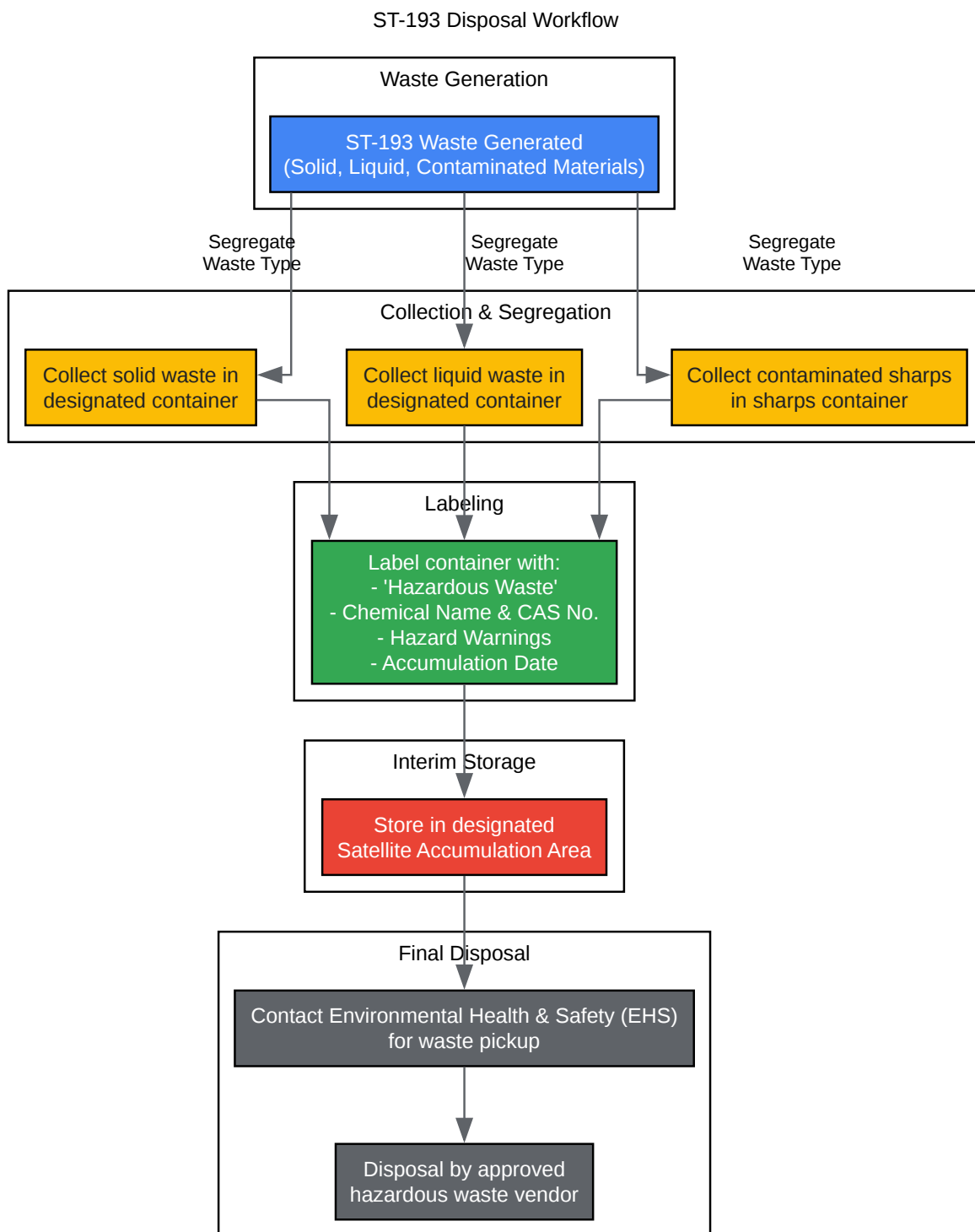
- The words "Hazardous Waste"
- The full chemical name: "**ST-193** hydrochloride"
- The CAS Number: "489416-12-8"
- The specific hazard warnings: "Toxic," "Harmful if Swallowed," and "Hazardous to the Aquatic Environment"
- The date the waste was first added to the container.

4. Storage of Hazardous Waste: Store the labeled hazardous waste containers in a designated, secure, and well-ventilated satellite accumulation area within the laboratory. This area should be away from direct sunlight and sources of ignition.^[1] Ensure that incompatible waste types are segregated.

5. Arranging for Disposal: Contact your institution's Environmental Health and Safety (EHS) department or the designated hazardous waste management office to schedule a pickup for the **ST-193** waste. Follow their specific procedures for waste collection requests. Do not attempt to transport hazardous waste off-site yourself.

ST-193 Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **ST-193**.



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References

- 1. ST-193 hydrochlorid|489416-12-8|MSDS [dcchemicals.com]
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